

storage and handling recommendations for 1H-indol-2-amine

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Compound of Interest

Compound Name: 1H-indol-2-amine

Cat. No.: B1218963

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Technical Support Center: 1H-Indol-2-Amine

This technical support center provides essential information for researchers, scientists, and drug development professionals working with **1H-indol-2-amine**. It includes detailed storage and handling recommendations, a troubleshooting guide for common experimental issues, and frequently asked questions.

Storage and Handling Recommendations

Proper storage and handling of **1H-indol-2-amine** are crucial to maintain its integrity and ensure user safety. This compound is sensitive to environmental factors and presents several health hazards.

Storage Conditions: To ensure the stability of **1H-indol-2-amine**, it is recommended to store it under the following conditions:

- **Temperature:** The recommended storage temperature is -70°C in a freezer. For short-term storage, some sources suggest 2-8°C.
- **Atmosphere:** Store in a dry, well-ventilated place. It is sensitive to air and light, so it should be stored under an inert atmosphere (e.g., argon or nitrogen) and in a light-protecting container.

- Container: Keep the container tightly closed to prevent moisture absorption and oxidation.[1]
[2] Containers should be made of compatible materials like glass or high-density polyethylene.[2]

Handling Precautions: **1H-indol-2-amine** is harmful if swallowed, toxic in contact with skin, and causes serious eye irritation. It is also very toxic to aquatic life. Adherence to the following safety measures is mandatory:

- Personal Protective Equipment (PPE): Always wear protective gloves, protective clothing, eye protection (safety glasses with side-shields or goggles), and a face shield when handling this compound.[1][3]
- Ventilation: Handle in a well-ventilated area or under a chemical fume hood to avoid inhalation of dust or vapors.[1][4]
- Hygiene: Wash hands and skin thoroughly after handling. Do not eat, drink, or smoke in the work area.[5] Immediately remove and wash contaminated clothing before reuse.
- Spills: In case of a spill, cover drains, collect the material using an inert absorbent, and dispose of it properly. Avoid generating dust.

Physicochemical and Safety Data

The following table summarizes key quantitative data for **1H-indol-2-amine** for easy reference.

Property	Value	Reference
Molecular Formula	C ₈ H ₈ N ₂	
Molecular Weight	132.16 g/mol	
Melting Point	51 - 54 °C	[6]
Boiling Point	253 - 254 °C	[6]
logP (octanol/water)	2.14	
Storage Temperature	-70°C	

Troubleshooting Guide

This guide addresses specific issues that may arise during experiments involving **1H-indol-2-amine**.

Issue 1: Compound has changed color (e.g., from white/off-white to brown/darker).

- Question: My **1H-indol-2-amine** has developed a darker color upon storage. Is it still usable?
- Answer: A color change often indicates degradation due to exposure to air and/or light.^[7] The indole ring is susceptible to oxidation.^[7] While slight discoloration may not significantly impact some reactions, it is a sign of impurity. For sensitive applications, it is recommended to use a fresh, properly stored batch. To minimize this, always store the compound under an inert atmosphere, protected from light, and at the recommended low temperature.

Issue 2: Poor solubility in a reaction solvent.

- Question: I am having trouble dissolving **1H-indol-2-amine** in my chosen solvent. What can I do?
- Answer: **1H-indol-2-amine** is generally more soluble in less polar organic solvents like ethanol, methanol, and chloroform.^[7] Its solubility in aqueous solutions can be limited. If you are experiencing solubility issues, consider the following:
 - Gently warm the solvent.
 - Use a co-solvent system.
 - For aqueous solutions, adjusting the pH might improve solubility, as the amine group can be protonated. However, be mindful of the stability of your compound and other reactants at different pH values.

Issue 3: Inconsistent or unexpected reaction results.

- Question: My reaction with **1H-indol-2-amine** is giving inconsistent yields or unexpected byproducts. What could be the cause?

- Answer: Inconsistent results can stem from several factors related to the handling of **1H-indol-2-amine**:
 - Degradation: As the compound is air and light sensitive, degradation products may be interfering with your reaction. Ensure you are using a fresh sample from a properly sealed and stored container.
 - Moisture: Amines can be hygroscopic.[2] Absorbed moisture can interfere with moisture-sensitive reactions. Ensure the compound is handled in a dry environment and that solvents are anhydrous if required.
 - Incompatible Reagents: **1H-indol-2-amine** is incompatible with strong oxidizing agents.[6] Ensure your reaction conditions and reagents are compatible.

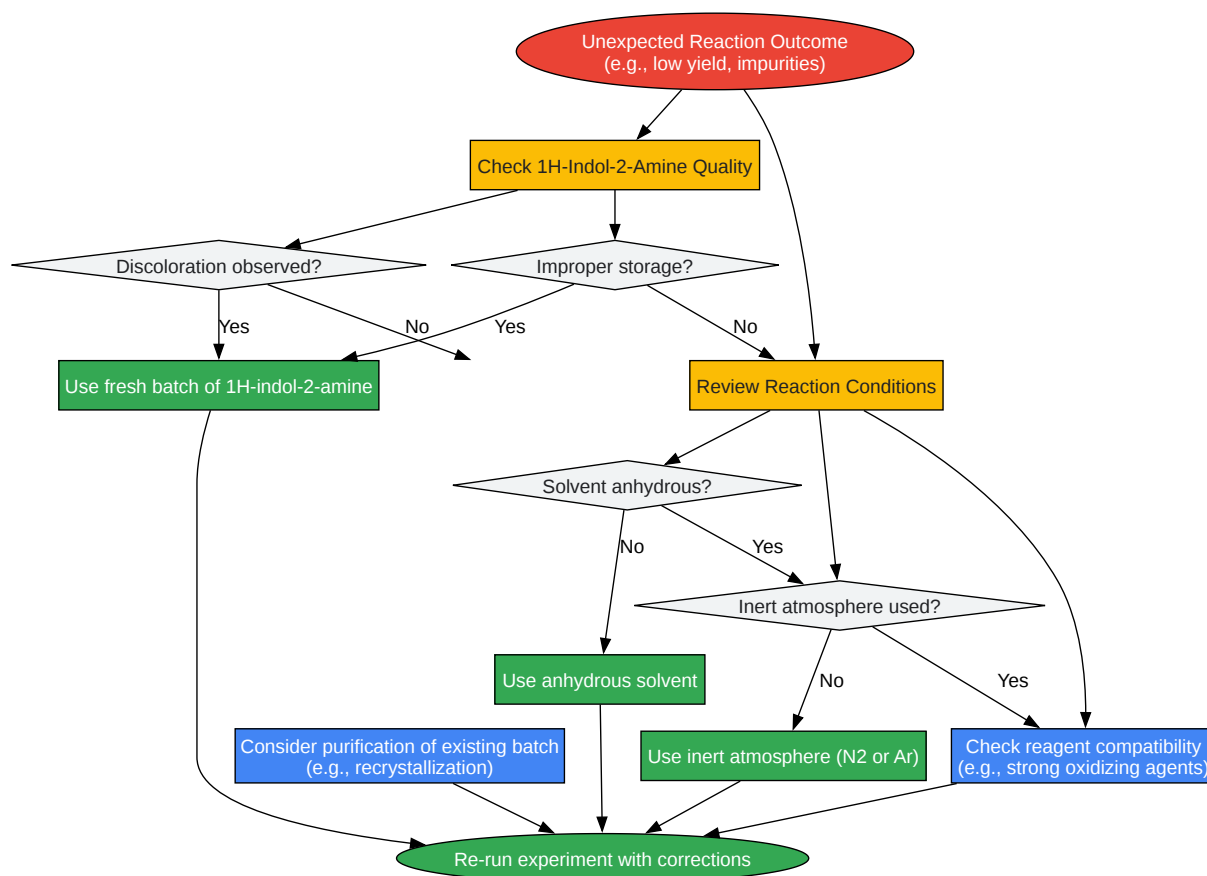
Frequently Asked Questions (FAQs)

- Q1: What are the primary hazards associated with **1H-indol-2-amine**?
 - A1: The primary hazards are that it is harmful if swallowed, toxic in contact with skin, and causes serious eye irritation. It is also very toxic to aquatic life.
- Q2: What should I do in case of accidental exposure?
 - A2:
 - Skin Contact: Immediately take off all contaminated clothing and rinse the skin with plenty of water. Call a physician immediately.
 - Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek immediate medical attention from an ophthalmologist.
 - Ingestion: Rinse mouth and drink two glasses of water at most. Do not induce vomiting. Call a physician immediately.
 - Inhalation: Move the person to fresh air. If breathing is difficult, seek medical attention.
- Q3: How should I dispose of waste containing **1H-indol-2-amine**?

- A3: Dispose of contents and container to an approved waste disposal plant in accordance with local, regional, and national regulations.[8] Avoid release into the environment.[3]
- Q4: Can I store **1H-indol-2-amine** at room temperature?
 - A4: No, room temperature storage is not recommended. The compound is chemically stable under standard ambient conditions for short periods, but for long-term storage and to prevent degradation from air and light, it should be kept at -70°C.

Experimental Workflow Diagram

The following diagram illustrates a troubleshooting workflow for an unexpected reaction outcome when using **1H-indol-2-amine**.



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Caption: Troubleshooting workflow for unexpected experimental results with **1H-indol-2-amine**.

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